

Preparing Ethidium Homodimer-1 Stock Solution from Powder: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ethidium homodimer*

Cat. No.: *B1671397*

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Introduction

Ethidium homodimer-1 (EthD-1) is a high-affinity, fluorescent nucleic acid stain that serves as a crucial tool for distinguishing dead from live cells. Due to its positive charge, EthD-1 is membrane-impermeant and therefore excluded from viable cells with intact plasma membranes.^{[1][2][3]} In cells with compromised membranes, a hallmark of cell death, EthD-1 enters the cell and intercalates with DNA and RNA, exhibiting a greater than 30-fold increase in fluorescence upon binding.^{[1][2]} This property makes it an invaluable reagent in cell viability and cytotoxicity assays, often used in conjunction with a live-cell stain like Calcein AM. This document provides detailed protocols for the preparation of EthD-1 stock solutions from its powdered form, ensuring accurate and reproducible results in your experiments.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Ethidium Homodimer-1** are summarized in the table below.

| Property | Value | Source(s) |
|--|--|-----------|
| Molecular Formula | C ₄₆ H ₅₀ Cl ₄ N ₈ | |
| Molecular Weight | ~857 g/mol | |
| Excitation Maximum (with DNA) | 527 - 528 nm | |
| Emission Maximum (with DNA) | 617 - 624 nm | |
| Solubility | Soluble in DMSO and Methanol | |
| Recommended Stock Solution Concentration | 2 mM in DMSO | |
| Recommended Working Concentration | 0.1 - 10 µM | |
| Storage (Powder) | -20°C, protected from light | |
| Storage (Stock Solution) | -20°C or -80°C, protected from light | |

Experimental Protocols

Materials

- **Ethidium Homodimer-1** (EthD-1) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 2 mM EthD-1 Stock Solution

This protocol outlines the steps to prepare a 2 mM stock solution of EthD-1 in DMSO.

- **Pre-use Preparation:** Before opening, briefly centrifuge the vial of EthD-1 powder to ensure all the powder is at the bottom of the tube.
- **Calculating the Required Volume of DMSO:** To prepare a 2 mM stock solution from 1 mg of EthD-1 powder (MW ~857 g/mol), the required volume of DMSO can be calculated as follows:
 - Moles of EthD-1 = Mass (g) / Molecular Weight (g/mol) = 0.001 g / 857 g/mol $\approx 1.167 \times 10^{-6}$ moles
 - Volume of DMSO (L) = Moles / Concentration (mol/L) = 1.167×10^{-6} moles / 0.002 mol/L = 5.835×10^{-4} L = 583.6 μ L
 - Therefore, add approximately 584 μ L of DMSO to 1 mg of EthD-1 powder.
- **Reconstitution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the EthD-1 powder.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and red.
- **Storage:** Store the 2 mM EthD-1 stock solution at -20°C or -80°C, protected from light to prevent photobleaching. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Protocol for Preparing a 4 μ M EthD-1 Working Solution

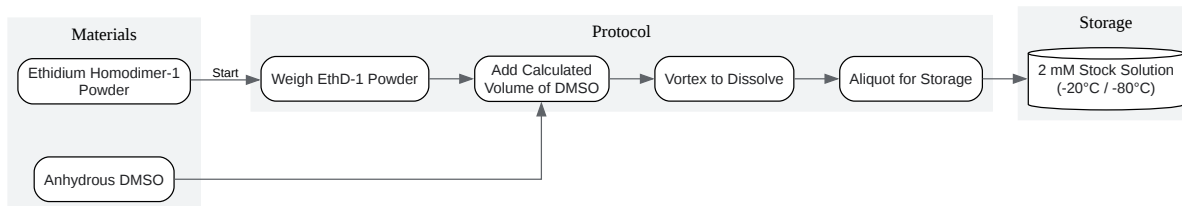
This protocol describes the dilution of the 2 mM stock solution to a common working concentration of 4 μ M.

- **Thawing the Stock Solution:** If frozen, thaw the 2 mM EthD-1 stock solution at room temperature and ensure it is completely dissolved by gentle vortexing.
- **Dilution:** To prepare a 4 μ M working solution, dilute the 2 mM stock solution in a suitable buffer, such as phosphate-buffered saline (PBS) or serum-free cell culture medium. For example, to make 1 mL of 4 μ M working solution:

- Use the dilution formula: $C_1V_1 = C_2V_2$
- $(2000\text{ }\mu\text{M})(V_1) = (4\text{ }\mu\text{M})(1000\text{ }\mu\text{L})$
- $V_1 = (4000) / 2000 = 2\text{ }\mu\text{L}$
- Add 2 μL of the 2 mM EthD-1 stock solution to 998 μL of the desired buffer.
- Mixing: Gently vortex the solution to ensure it is well mixed.
- Use: The working solution is now ready for use in cell staining protocols. It is advisable to prepare the working solution fresh on the day of the experiment.

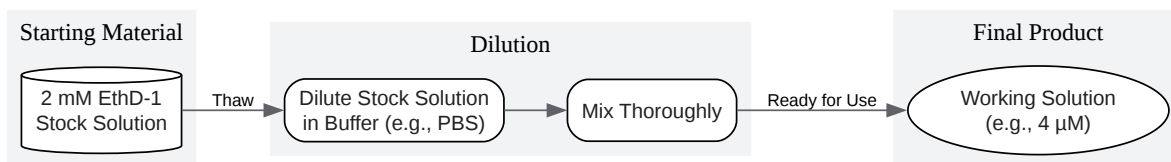
Mandatory Visualizations

The following diagrams illustrate the key workflows and concepts described in these application notes.



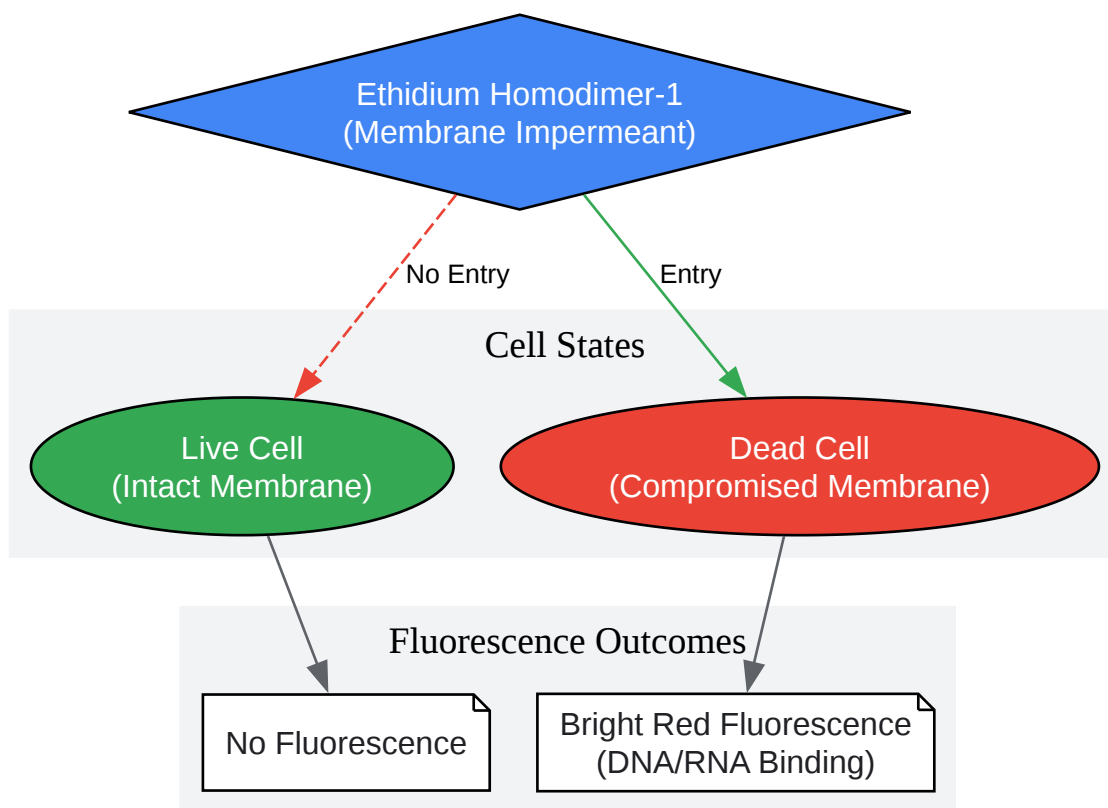
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Caption: Workflow for preparing EthD-1 stock solution from powder.



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Caption: Workflow for preparing EthD-1 working solution from stock.



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Caption: Mechanism of action of **Ethidium Homodimer-1** for cell viability.

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